

# An In-depth Technical Guide on the Thermodynamic Properties of n-Undecane

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## Compound of Interest

Compound Name: Undecane

Cat. No.: B072203

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## Abstract

**n-Undecane** ( $C_{11}H_{24}$ ) is a straight-chain alkane that serves as a crucial component in various industrial and research applications, including its use as a solvent, a component in biofuel surrogate mixtures, and a reference compound in gas chromatography. A thorough understanding of its thermodynamic properties is essential for process design, safety, and the development of predictive models in fields ranging from chemical engineering to pharmacology. This technical guide provides a comprehensive overview of the key thermodynamic properties of **n-undecane**, details the experimental protocols for their determination, and presents a logical workflow relevant to its industrial context.

## Core Thermodynamic Properties of n-Undecane

The following tables summarize the critical thermodynamic data for **n-undecane**, compiled from various reputable sources. These values are fundamental for modeling its behavior in various physical and chemical processes.

Table 1: Fundamental Physical and Thermodynamic Properties of n-Undecane

Property	Value	Units	Conditions
Molecular Formula	C <sub>11</sub> H <sub>24</sub>	-	-
Molar Mass	156.31	g/mol	-
Melting Point	-26.0	°C	1 atm
Boiling Point	196.0	°C	1 atm
Density	0.74	g/cm <sup>3</sup>	20 °C
Flash Point	60.0	°C	-
Autoignition Temperature	220.0	°C	-
Critical Temperature	639.0	K	-
Critical Pressure	19.8	bar	-

Table 2: Enthalpy and Entropy Data for n-**Undecane**

Property	Value	Units	Conditions
Enthalpy of Vaporization ( $\Delta H_{\text{vap}}$ )	56.4	kJ/mol	Standard
Enthalpy of Fusion ( $\Delta H_{\text{fus}}$ )	Not Widely Reported	kJ/mol	-
Standard Enthalpy of Formation (Liquid)	-327.3	kJ/mol	298.15 K
Standard Molar Entropy (Liquid)	426.4	J/mol·K	298.15 K

Table 3: Heat Capacity of Liquid n-**Undecane** at Various Temperatures[1][2]

Temperature (K)	Heat Capacity (Cp) (J/mol·K)
292.29	341.1
298.15	345.05
298.0	342.7

Table 4: Vapor Pressure of n-**Undecane** at Various Temperatures

Temperature (°C)	Vapor Pressure (hPa)
20.0	0.6

## Experimental Protocols for Determination of Thermodynamic Properties

Accurate determination of thermodynamic properties relies on precise and well-established experimental methodologies. The following sections detail the protocols for measuring key properties of n-**undecane**.

### Density Measurement using a Pycnometer

The density of liquid n-**undecane** can be accurately determined using a pycnometer, a flask with a precisely known volume.

- Apparatus: Pycnometer (specific gravity bottle), analytical balance, thermostat/water bath, Pasteur pipette.
- Procedure:
  - Thoroughly clean and dry the pycnometer and its stopper.
  - Weigh the empty, dry pycnometer on an analytical balance and record the mass ( $m_1$ ).
  - Fill the pycnometer with distilled water of a known temperature and density. Ensure no air bubbles are trapped. Insert the stopper, allowing excess water to escape through the

capillary.

- Dry the exterior of the pycnometer and weigh it. Record the mass ( $m_2$ ).
- Empty and thoroughly dry the pycnometer.
- Fill the pycnometer with n-**undecane**, ensuring it is at the same temperature as the distilled water.
- Weigh the pycnometer filled with n-**undecane** and record the mass ( $m_3$ ).
- Calculation: The density of n-**undecane** ( $\rho_u$ ) is calculated using the following formula:  $\rho_u = ((m_3 - m_1) / (m_2 - m_1)) * \rho_w$  where  $\rho_w$  is the density of water at the experimental temperature.

## Heat Capacity Determination by Calorimetry

The specific heat capacity of n-**undecane** can be determined using a calorimeter, which measures the heat transferred to or from a substance.

- Apparatus: Calorimeter (e.g., a coffee-cup calorimeter for basic measurements or a differential scanning calorimeter for higher accuracy), thermometer, heater, magnetic stirrer, analytical balance.
- Procedure (using a simple calorimeter):
  - Measure a known mass of n-**undecane** ( $m_u$ ) and place it in the calorimeter.
  - Record the initial temperature of the n-**undecane** ( $T_{\text{initial}}$ ).
  - Use a heater to supply a known amount of heat ( $Q$ ) to the n-**undecane**. A magnetic stirrer ensures uniform temperature distribution.
  - Record the final temperature of the n-**undecane** ( $T_{\text{final}}$ ) after heating.
- Calculation: The specific heat capacity ( $c_p$ ) is calculated as:  $c_p = Q / (m_u * (T_{\text{final}} - T_{\text{initial}}))$

## Enthalpy of Vaporization Measurement

The enthalpy of vaporization can be determined by measuring the heat required to vaporize a known amount of liquid at a constant temperature.

- Apparatus: Calorimeter equipped with a vaporization chamber, heating element, and a system to measure the amount of vapor produced.
- Procedure:
  - A known mass of n-**undecane** is placed in the vaporization chamber of the calorimeter.
  - The liquid is heated to its boiling point.
  - A known amount of electrical energy (heat) is supplied to the liquid, causing it to vaporize.
  - The amount of vapor produced is measured, often by condensing it and measuring its mass.
- Calculation: The molar enthalpy of vaporization ( $\Delta H_{\text{vap}}$ ) is calculated by dividing the supplied heat by the number of moles of the vaporized substance.

## Vapor Pressure Determination

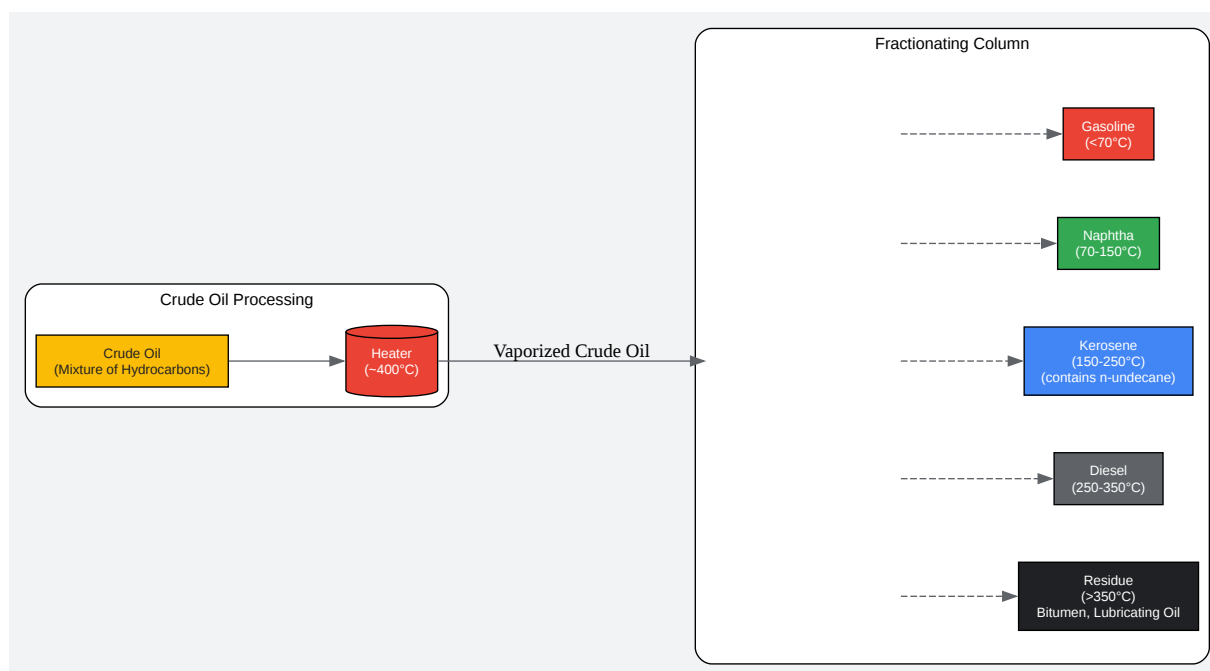
The vapor pressure of n-**undecane** can be measured using various static or dynamic methods. A common static method involves a simple isoteniscope.

- Apparatus: Isoteniscope, manometer, thermostat/water bath, vacuum pump.
- Procedure:
  - A sample of n-**undecane** is placed in the isoteniscope bulb.
  - The apparatus is connected to a vacuum pump to remove air.
  - The isoteniscope is placed in a thermostat at a controlled temperature.
  - The vapor of the liquid establishes an equilibrium with the liquid phase.

- The pressure of the vapor is measured using the manometer.
- Measurements are repeated at different temperatures to obtain the vapor pressure curve.

## Logical Workflow: Fractional Distillation of Crude Oil

**n-Undecane** is a component of several fractions obtained from the fractional distillation of crude oil, such as kerosene and diesel. The following diagram illustrates the workflow of this fundamental industrial process, highlighting the separation of hydrocarbons based on their boiling points.



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Caption: Workflow for the fractional distillation of crude oil.

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## References

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